Comprehensive Structural Validation Guide: 1-Bromo-4-chloro-2,3-dimethylbenzene

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Compound of Interest

Compound Name:	*1-Bromo-4-chloro-2,3-dimethylbenzene*
CAS No.:	*425394-71-4*
Cat. No.:	*B1524113*

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Structural Analysis & Validation Strategy

The target molecule is a tetra-substituted benzene ring. The core validation logic rests on the specific connectivity of the remaining two aromatic protons and the spatial proximity of the methyl groups.

The "Ortho-Lock" Principle

The most definitive differentiator between the target (2,3-dimethyl) and its common isomer (2,5-dimethyl) is the relationship between the aromatic protons:

- Target (2,3-dimethyl): Protons are at positions C5 and C6. They are ortho to each other.
- Alternative (2,5-dimethyl): Protons are at positions C3 and C6. They are para to each other.

This difference dictates the validation workflow: 1H NMR coupling constants (

-values) serve as the primary "Go/No-Go" decision gate.

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Experimental Protocol: Spectroscopic Validation

A. Sample Preparation[1][2][3][4]

- Solvent: $CDCl_3$ (Deuterated Chloroform) is standard. If signal overlap occurs with the solvent peak (7.26 ppm), switch to Benzene-

  to induce an aromatic solvent induced shift (ASIS).
- Concentration: 10–15 mg for 1H NMR; >50 mg for 13C NMR.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.

B. 1H NMR Analysis (The Primary Filter)

Protocol: Acquire a standard proton spectrum (minimum 400 MHz). Focus on the aromatic region (6.5 – 7.5 ppm).

Feature	Target: 1-Bromo-4-chloro-2,3-dimethylbenzene	Alternative: 1-Bromo-4-chloro-2,5-dimethylbenzene	Validation Status
Aromatic Region	Two Doublets (AB System)	Two Singlets	CRITICAL
Coupling ( )	Hz (Ortho)	Hz (Para/Unresolved)	Pass/Fail Criteria
Methyl Region	Two singlets (approx 2.2 - 2.4 ppm)	Two singlets (approx 2.2 - 2.4 ppm)	Non-diagnostic

Data Interpretation: If you observe two sharp singlets in the aromatic region, stop. You have likely synthesized the 2,5-isomer or a 3,5-isomer. The target must show strong ortho-coupling.

C. 1D NOE / 2D NOESY (Spatial Confirmation)

To confirm the specific placement of the methyl groups relative to the halogens, Nuclear Overhauser Effect (NOE) spectroscopy is required.

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Protocol: Irradiate the methyl group frequencies selectively.

- Irradiate Methyl A (approx 2.3 ppm):
  - Expectation: Enhancement of the adjacent Methyl B signal (indicates vicinal methyls).
  - Expectation: Enhancement of the aromatic doublet at C5 or C6? No. The methyls at 2 and 3 are flanked by Br and Cl, not protons.
  - Correction: In the 2,3-dimethyl isomer, the methyls are at positions 2 and 3.
    - Me-2 is adjacent to Br-1 and Me-3.
    - Me-3 is adjacent to Me-2 and Cl-4.
  - Result: You should see NO NOE enhancement of aromatic protons when irradiating methyls.
- Contrast with 2,5-Isomer:
  - In the 2,5-isomer, Me-2 is adjacent to H-3. Irradiating Me-2 will enhance the H-3 singlet.
  - Validation Rule: If Methyl irradiation enhances an aromatic proton signal, the structure is INCORRECT (likely the 2,5-isomer).

D. Mass Spectrometry (Isotope Pattern)

While MS cannot distinguish regioisomers, it validates the elemental composition (Br/Cl ratio).

- Technique: GC-MS (EI) or LC-MS (ESI+).
- Pattern: Look for the characteristic halogen isotope cluster for 1 Br and 1 Cl.[1]
  - M+ (100%):

    Br +

    Cl

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- M+2 (~130%): (

  Br +

  Cl) AND (

  Br +

  Cl)

- M+4 (~30%):

  Br +

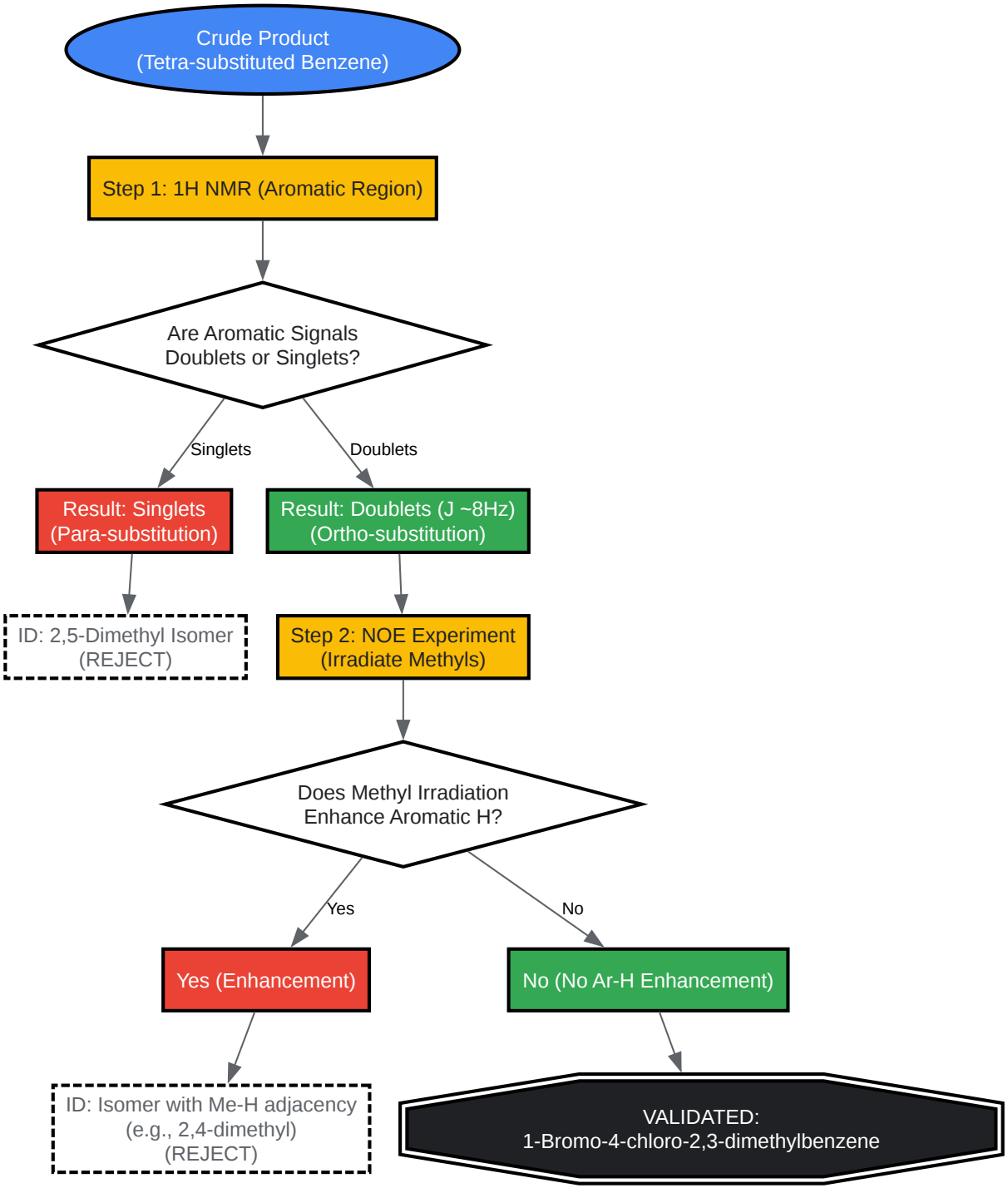
  Cl

- Base Peak: 218/220/222 amu range.

Visual Validation Logic (Decision Tree)

The following diagram illustrates the logical flow for validating the structure, eliminating the most common synthetic pitfalls.

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Caption: Logical decision tree for distinguishing the 2,3-dimethyl target from common regioisomers using NMR coupling and NOE constraints.

Summary of Theoretical Spectral Data

In the absence of a reference standard, the following calculated values (based on ChemDraw/MestReNova algorithms and substituent additivity rules) serve as the validation baseline.

1H NMR (400 MHz, $CDCl_3$)

Position	Shift (ppm)	Multiplicity	Integration	Assignment
Ar-H (C5)	7.20 - 7.30	Doublet (Hz)	1H	Ortho to C6, Meta to Cl
Ar-H (C6)	7.35 - 7.45	Doublet (Hz)	1H	Ortho to C5, Ortho to Br
CH_3 (C2)	2.35 - 2.45	Singlet	3H	Adjacent to Br
CH_3 (C3)	2.25 - 2.35	Singlet	3H	Adjacent to Cl

Note: The C6 proton is generally more deshielded than C5 due to the proximity of the Bromine atom compared to the Chlorine atom, and the inductive effects of the ring system.

13C NMR (100 MHz, $CDCl_3$)

- Total Signals: 8 distinct carbon signals.[2]
- Key Features:
  - Two methyl carbons in the 15–25 ppm range.
  - Two protonated aromatic carbons (CH) in the 125–130 ppm range (verified by DEPT-135).

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- Four quaternary carbons (C-Br, C-Cl, C-Me, C-Me). C-Br and C-Cl typically appear distinct due to the heavy atom effect (C-Br is often upfield, ~120-125 ppm).

References

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